

Independent Verification of the Apoptotic Pathway Induced by Neochamaejasmin B: A Comparative Guide

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Compound of Interest

Compound Name: *Neochamaejasmin B*

Cat. No.: *B113483*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of experimental data from multiple independent studies investigating the apoptotic pathway induced by **Neochamaejasmin B** (NCB), a biflavonoid isolated from the root of *Stellera chamaejasme* L. The data presented here is intended to offer a comprehensive overview for researchers and professionals in drug development, enabling a clearer understanding of NCB's mechanism of action.

Comparative Analysis of NCB-Induced Apoptosis

Neochamaejasmin B and its analogs have been shown to exhibit potent anti-proliferative effects in a variety of human cancer cell lines. The primary mechanism of action is the induction of apoptosis, a form of programmed cell death. The following tables summarize key quantitative data from independent research to provide a comparative perspective on the efficacy and mechanisms of NCB and related compounds.

Table 1: Cytotoxicity of **Neochamaejasmin B** and Analogs in Human Cancer Cell Lines

Compound	Cell Line	Cancer Type	IC50 (μmol/L)	Reference
Chamaejasmin B	A549	Non-small cell lung cancer	1.08	[1] [2]
KHOS	Osteosarcoma	Not specified	[1] [2]	
HepG2	Liver carcinoma	Not specified	[1] [2]	
SMMC-7721	Liver carcinoma	Not specified	[1] [2]	
MG63	Osteosarcoma	Not specified	[1] [2]	
U2OS	Osteosarcoma	Not specified	[1] [2]	
HCT-116	Colon cancer	Not specified	[1] [2]	
HeLa	Cervical cancer	Not specified	[1] [2]	
Neochamaejasmin C	A549	Non-small cell lung cancer	3.07	[1] [2]
KHOS	Osteosarcoma	Not specified	[1] [2]	
HepG2	Liver carcinoma	Not specified	[1] [2]	
SMMC-7721	Liver carcinoma	Not specified	[1] [2]	
MG63	Osteosarcoma	Not specified	[1] [2]	
U2OS	Osteosarcoma	Not specified	[1] [2]	
HCT-116	Colon cancer	Not specified	[1] [2]	
HeLa	Cervical cancer	Not specified	[1] [2]	
Neochamaejasmin A	B16F10	Melanoma	Concentration-dependent	[3]
HepG2	Hepatocellular carcinoma	36.9, 73.7, 147.5 (Concentration-dependent)	[4] [5] [6]	
BEL-7402	Hepatocellular carcinoma	Concentration-dependent	[4] [5]	

Chamaejasmin B	B16F0	Melanoma	Concentration-dependent	[7]
B16F10	Melanoma	Concentration-dependent	[7]	

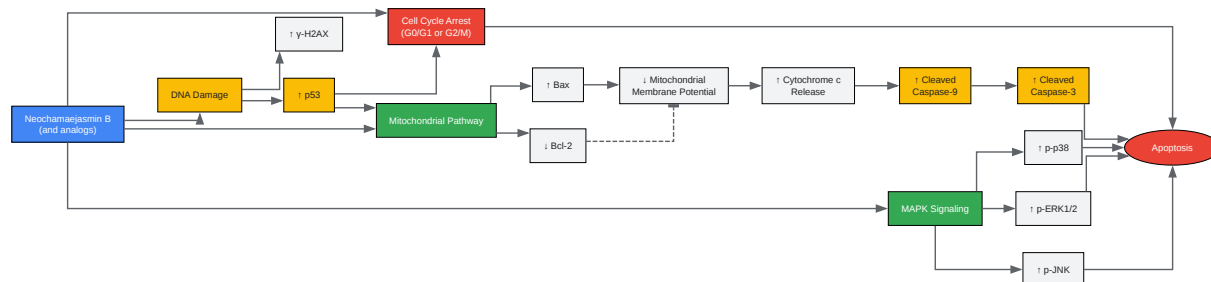
Table 2: Key Molecular Events in NCB-Induced Apoptosis

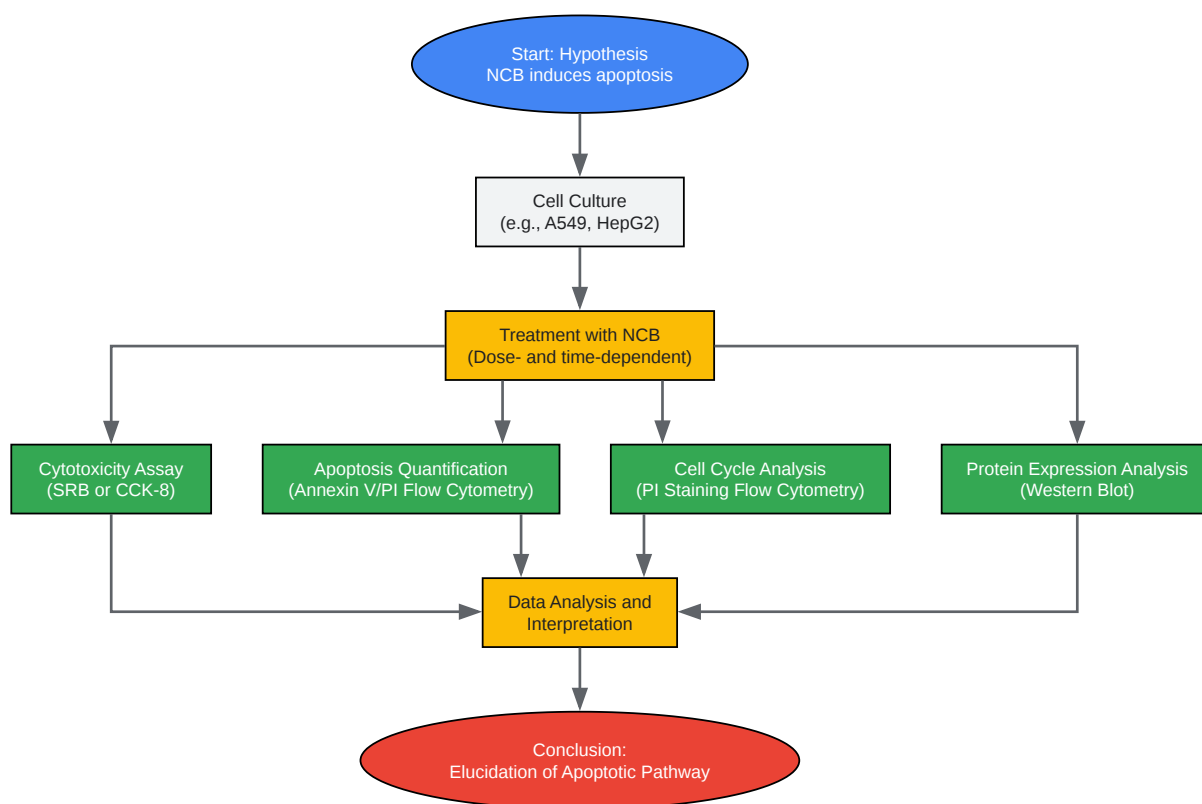
Cell Line	Compound	Key Molecular Events	Reference
A549, KHOS	Chamaejasmenin B, Neochamaejasmin C	Increased γ -H2AX (DNA damage marker), PARP cleavage, Caspase-3 activation, Increased p53 expression (A549), Decreased XIAP expression (A549), G0/G1 phase arrest. [1][2][8]	[1][2][8]
B16F10	Neochamaejasmin A	G2/M phase arrest, Downregulation of Cyclin B1 and CDC2, Increased Cleaved Caspase-9, Increased Bax, Decreased Bcl-2, Increased p-p38/p38 and p-JNK/JNK ratios. [3][9]	[3][9]
KB, KBV200	Chamaejasmin B	G0/G1 phase arrest, Activation of Caspase-9 and Caspase-3, Increased Bax/Bcl-2 ratio, Attenuation of mitochondrial membrane potential, Release of cytochrome c and AIF. [10]	[10]
HepG2, BEL-7402	Neochamaejasmin A	Increased Bax, Cleaved Caspase-3, and cytoplasmic cytochrome c,	[4][5][6]

		Decreased Bcl-2, Increased ROS levels, Decreased mitochondrial membrane potential, Increased p-JNK and p-ERK1/2.[4][5][6]
B16F0	Chamaejasmin B	G0/G1 phase arrest, Decreased Cdk4, Ccnd1, and PcnA [7] mRNA, Increased p21 mRNA.[7]

Signaling Pathways of NCB-Induced Apoptosis

The induction of apoptosis by **Neochamaejasmin B** and its analogs is a multi-faceted process involving several key signaling pathways. The diagrams below illustrate the proposed molecular mechanisms based on the available experimental evidence.





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